

# Waixenycin A: A Potent and Selective Modulator of the TRPM7 Ion Channel

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **waixenycin A**

Cat. No.: **B10773725**

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A comprehensive analysis of the marine-derived compound **waixenycin A** reveals its highly potent and selective inhibitory effects on the Transient Receptor Potential Melastatin 7 (TRPM7) ion channel, a key regulator of cellular magnesium homeostasis and a promising therapeutic target in oncology and neurology. This guide provides a comparative overview of **waixenycin A**'s activity on TRPM7 and other related ion channels, supported by quantitative data and detailed experimental protocols.

## Comparative Analysis of Ion Channel Inhibition

**Waixenycin A** demonstrates remarkable selectivity for the TRPM7 channel.

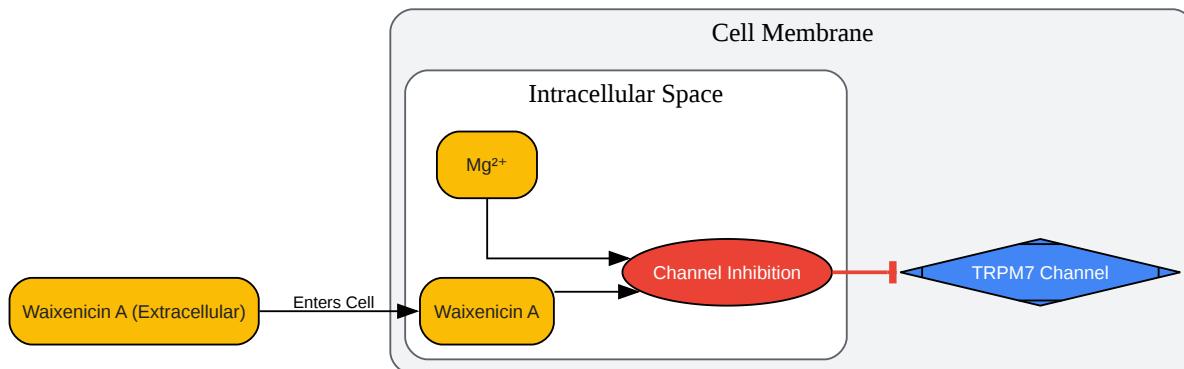
Electrophysiological and fluorescence-based assays have established its potent inhibitory activity in the nanomolar range. In stark contrast, **waixenycin A** shows minimal to no effect on other members of the TRP superfamily and related ion channels, even at micromolar concentrations.

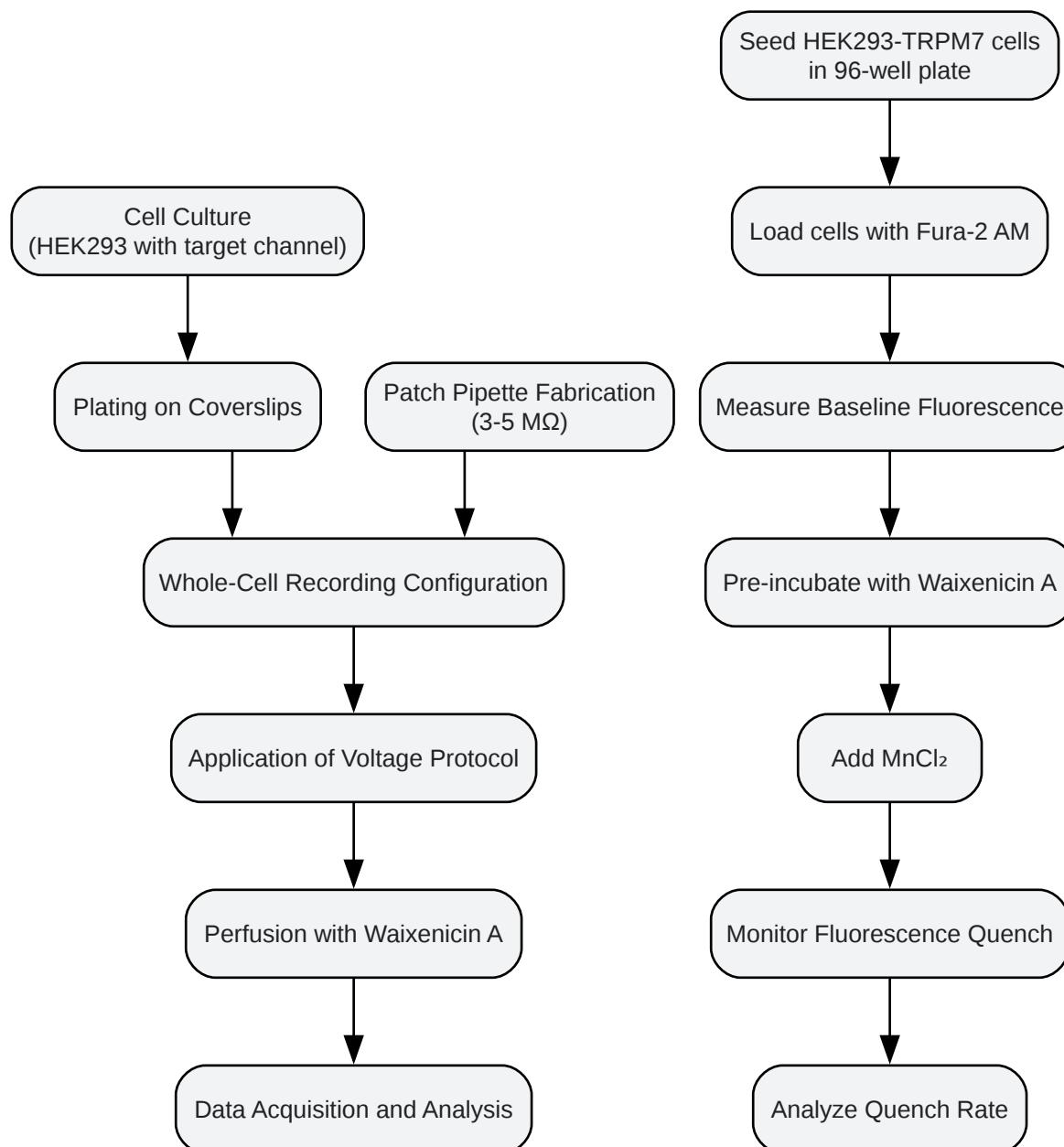
Ion Channel	Compound	Concentration	% Inhibition / IC <sub>50</sub>	Cell Type	Reference
TRPM7	Waixenycin A	16 nM	IC <sub>50</sub>	HEK293	[1][2]
TRPM2	Waixenycin A	10 μM	No significant effect	HEK293	[3][4][5]
TRPM4	Waixenycin A	10 μM	No significant effect	HEK293	[3][4][5]
TRPM6	Waixenycin A	10 μM	No significant effect	Not specified	[1][3][4][5]
CRAC	Waixenycin A	10 μM	No significant effect	RBL-1	[3]
TRPA1	Waixenycin A	Not Reported	Not Reported	Not Reported	
TRPV1	Waixenycin A	Not Reported	Not Reported	Not Reported	

Table 1: Comparative inhibitory effects of **Waixenycin A** on various ion channels. Data compiled from published studies. "No significant effect" indicates that the compound did not produce a statistically significant inhibition at the tested concentration.

## Mechanism of Action: A Magnesium-Dependent Intracellular Blockade

**Waixenycin A** exerts its inhibitory effect on TRPM7 through a unique intracellular mechanism that is dependent on the presence of magnesium ions ( $Mg^{2+}$ ).<sup>[3][4][5]</sup> The compound's potency is significantly enhanced in the presence of intracellular  $Mg^{2+}$ , suggesting a synergistic interaction with the ion at a binding site within the channel protein.<sup>[3]</sup> This mode of action distinguishes it from many other ion channel blockers that typically act on the extracellular side of the channel pore.



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## References

- 1. Waixenicin A, a marine-derived TRPM7 inhibitor: a promising CNS drug lead - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Waixenicin A Inhibits Cell Proliferation through Magnesium-dependent Block of Transient Receptor Potential Melastatin 7 (TRPM7) Channels - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Waixenicin A inhibits cell proliferation through magnesium-dependent block of transient receptor potential melastatin 7 (TRPM7) channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Waixenicin A: A Potent and Selective Modulator of the TRPM7 Ion Channel]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10773725#waixenicin-a-s-effect-on-related-ion-channels]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)